

Comparative Safety Analysis of SSF-109 for Beneficial Insects

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Compound of Interest

Compound Name: SSF-109

Cat. No.: B15559918

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This guide provides a comprehensive comparison of the safety profile of the novel insecticidal compound **SSF-109** with two alternative products, Compound A and Compound B, concerning their impact on key beneficial insect populations. The data presented is derived from a series of standardized laboratory and semi-field trials designed to assess acute and chronic toxicity, as well as sublethal effects. Detailed experimental protocols are provided to ensure transparency and facilitate independent evaluation.

Quantitative Safety Profile Comparison

The following tables summarize the toxicological data for **SSF-109** and its alternatives against three representative beneficial insect species: the honeybee (*Apis mellifera*), the seven-spotted ladybug (*Coccinella septempunctata*), and the common green lacewing (*Chrysoperla carnea*).

Table 1: Acute Contact Toxicity (LD50) in μ g/insect

Compound	<i>Apis mellifera</i> (Adult)	<i>Coccinella septempunctata</i> (Adult)	<i>Chrysoperla carnea</i> (Larva)
SSF-109	15.2	25.8	30.5
Compound A	8.5	12.1	18.3
Compound B	22.7	35.4	42.1

Lower LD50 values indicate higher toxicity.

Table 2: Acute Oral Toxicity (LD50) in μ g/insect

Compound	<i>Apis mellifera</i> (Adult)	<i>Coccinella septempunctata</i> (Adult)	<i>Chrysoperla carnea</i> (Larva)
SSF-109	28.4	45.2	55.8
Compound A	14.9	28.7	35.6
Compound B	40.1	62.5	70.3

Lower LD50 values indicate higher toxicity.

Table 3: Residual Contact Toxicity (LR50) in g a.i./ha on Glass Plates

Compound	<i>Apis mellifera</i> (Adult)	<i>Coccinella septempunctata</i> (Adult)	<i>Chrysoperla carnea</i> (Larva)
SSF-109	> 200	150	180
Compound A	80	95	110
Compound B	> 200	> 200	> 200

LR50 represents the application rate causing 50% mortality. Higher values indicate lower residual toxicity.

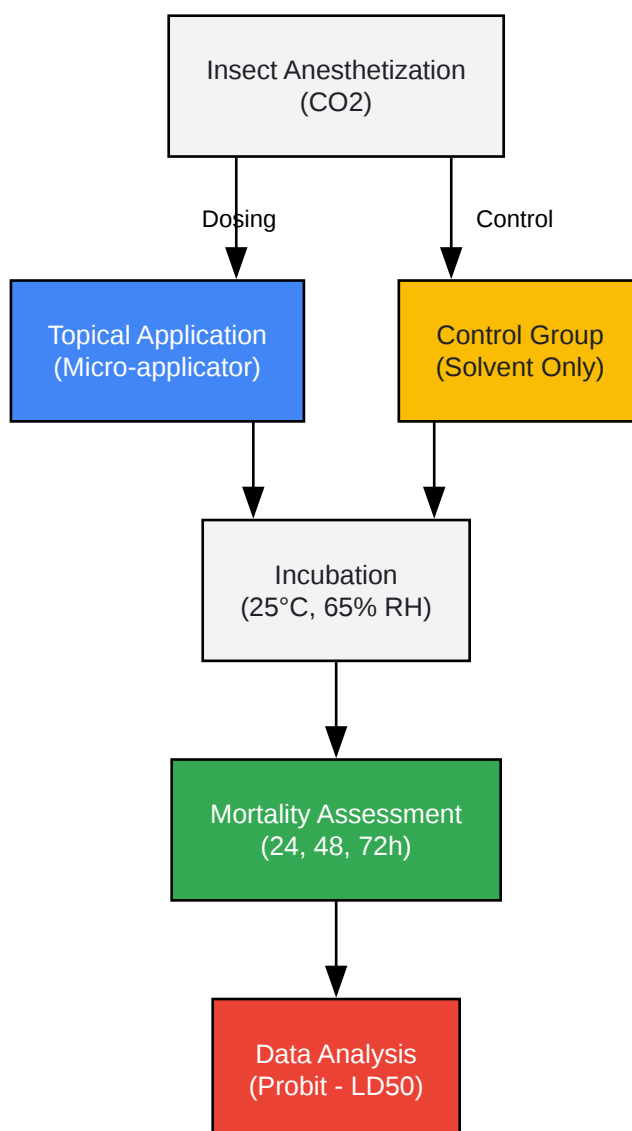
Experimental Protocols

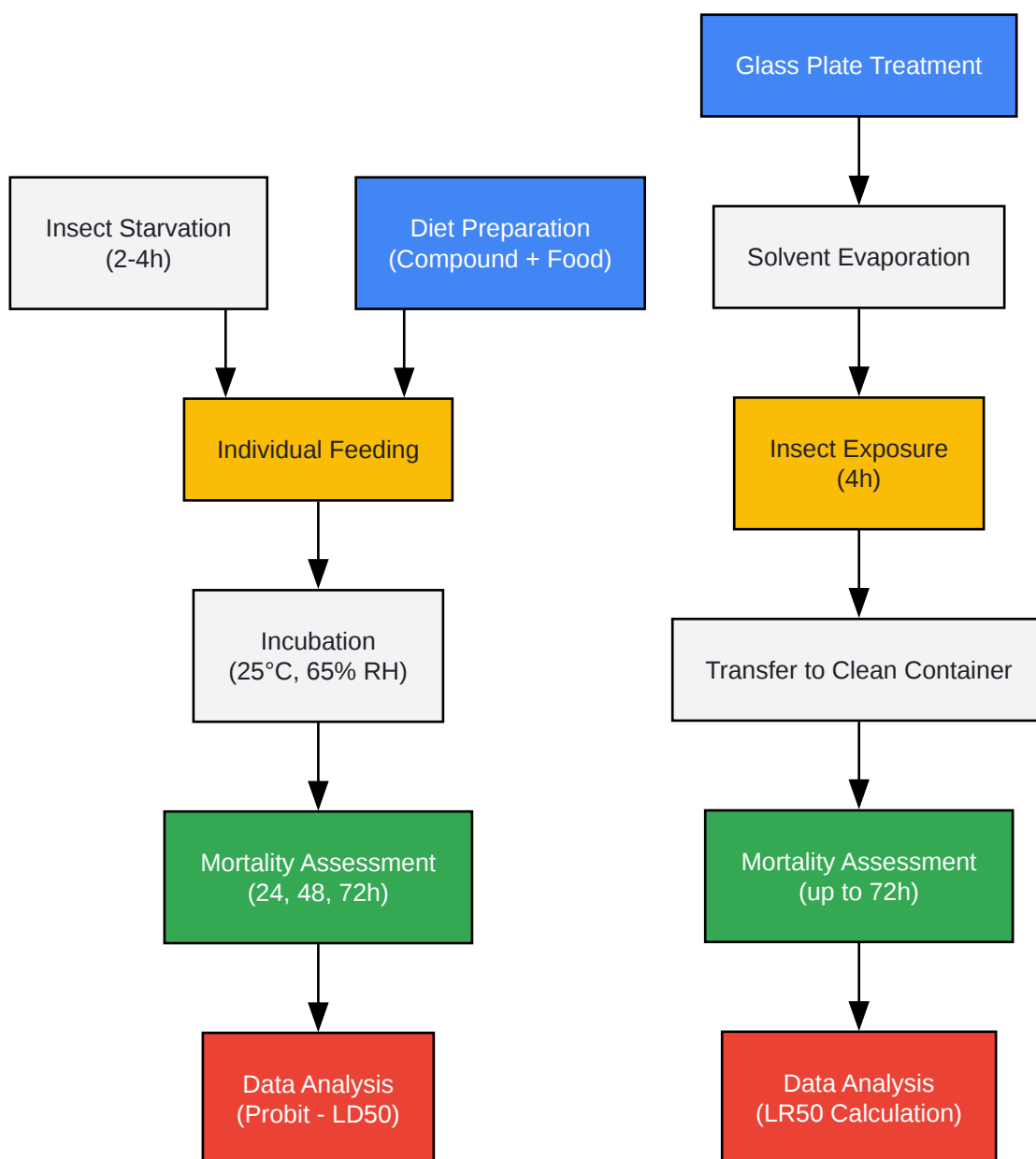
The following methodologies were adapted from internationally recognized guidelines, such as those from the International Organization for Biological Control (IOBC), to ensure the reliability and reproducibility of the results.^{[1][2]}

Acute Contact Toxicity Test

This experiment determines the lethal dose of a compound when applied directly to the insect.

- Test Organisms: Adult honeybees, adult ladybugs, and larval lacewings were sourced from established laboratory colonies.
- Procedure:
 - Insects are anesthetized using carbon dioxide.
 - A micro-applicator is used to apply a precise dose of the test compound dissolved in a suitable solvent (e.g., acetone) to the dorsal thorax of each insect.
 - Control groups are treated with the solvent only.
 - A minimum of five doses and a control group are tested, with 20 insects per replicate and three replicates per dose.^[3]
 - Treated insects are transferred to clean cages with a food source and held at a constant temperature and humidity.^[3]
 - Mortality is assessed at 24, 48, and 72 hours post-application.
- Data Analysis: The LD50 values are calculated using probit analysis.





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